

Validation of propaquizafop extraction method recovery rates

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Compound Focus: Propaquizafop

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Propaquizafop Extraction and Analysis Method

The following methodology for determining **propaquizafop** in soil and water samples is based on a 2023 study published in *Scientific Reports* [1].

- **Materials and Reagents:**
 - **Standard: Propaquizafop** (99.8% purity).
 - **Extraction Solvent:** Acetonitrile (Chromatographically pure).
 - **Other Reagents:** Formic Acid (FA), Magnesium Sulfate (MgSO₄), Sodium Chloride (NaCl), Calcium Chloride (CaCl₂).
 - **Equipment:** High-performance liquid chromatograph (HPLC) with UV detector, Thermo BDS Hypersil C18 column (250 mm × 4.6 mm, 5 μm).
- **Extraction and Clean-up Protocol:**

Sample Type	Sample Amount	Extraction Solvent	Additional Steps	Centrifugation
Water	1 mL	2 mL acetonitrile, 500 μL 0.2% FA water	Vortex 2 min, add 1.0 g NaCl, vortex 1 min	5,000 rpm for 5 min

Sample Type	Sample Amount	Extraction Solvent	Additional Steps	Centrifugation
Soil	5-10 g	10 mL acetonitrile, 2.5 mL 0.2% FA water	Oscillate (180 rpm) for 30 min, add 2.0 g NaCl, vortex 1 min	5,000 rpm for 5 min

- **HPLC Analysis Conditions:**

- **Mobile Phase:** Water (A) and Acetonitrile (B) in a 20:80 (v:v) ratio.
- **Flow Rate:** 1 mL/min.
- **Column Temperature:** 30 °C.
- **Injection Volume:** 10 µL.
- **Detection Wavelength:** 230 nm.
- **Retention Time:** Approximately 5.5 minutes.

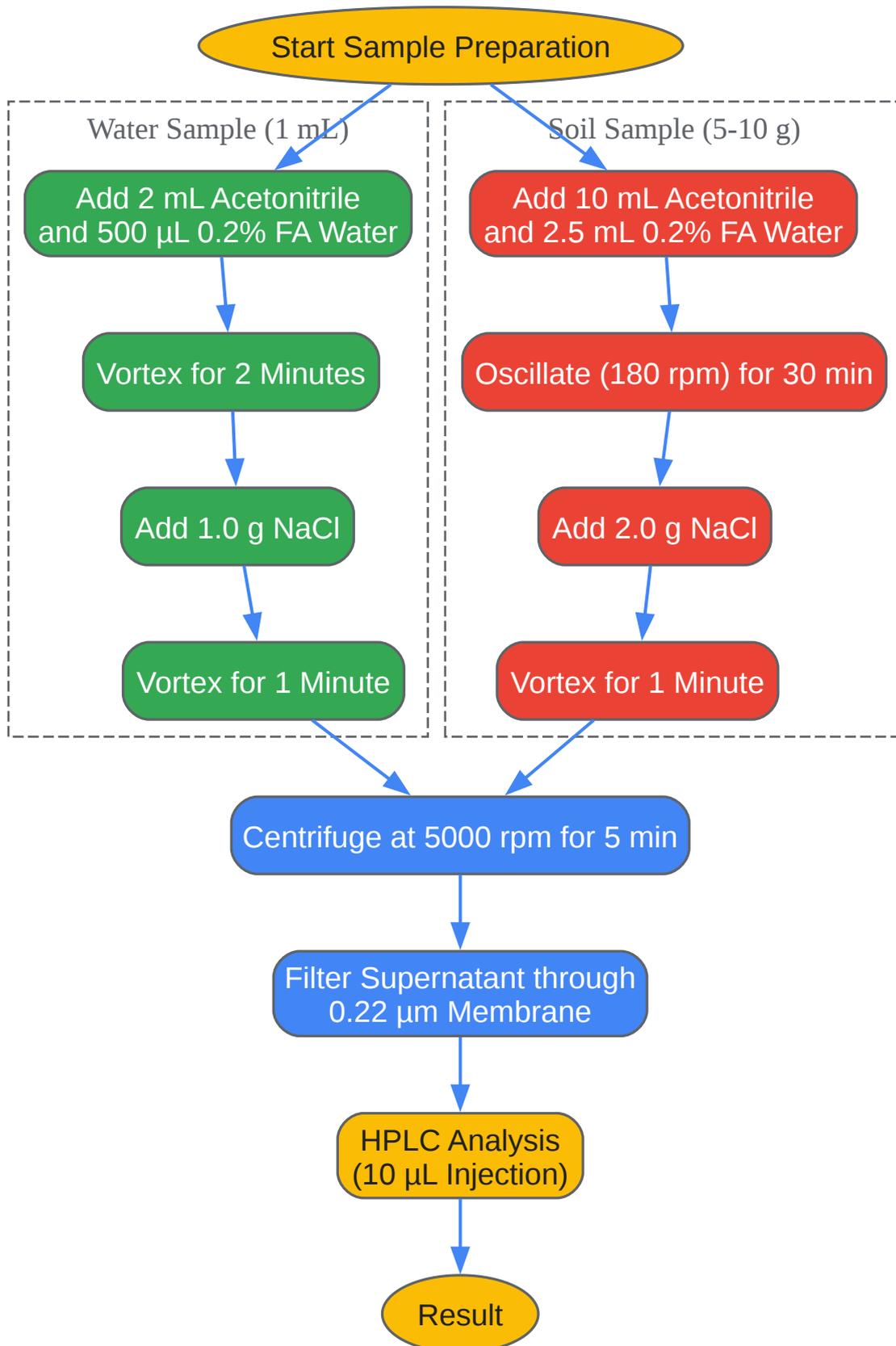
Method Validation and Recovery Rates

The same study provided the following recovery data for this method, demonstrating its accuracy and precision [1].

Sample Type	Fortification Level	Average Recovery (%)	Relative Standard Deviation (RSD, %)
Water	0.1 mg L ⁻¹	87.91 - 107.61	1.58 - 5.23
	1 mg L ⁻¹	87.91 - 107.61	1.58 - 5.23
	10 mg L ⁻¹	87.91 - 107.61	1.58 - 5.23
Soil	1 µg g ⁻¹	87.56 - 103.56	1.83 - 6.37
	5 µg g ⁻¹	87.56 - 103.56	1.83 - 6.37
	10 µg g ⁻¹	87.56 - 103.56	1.83 - 6.37

Experimental Workflow Diagram

The workflow for the extraction and analysis of **propaquizafop** from soil and water samples is summarized below.



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Propaquizafop Extraction and Analysis Workflow [1]

Insights and Data Gaps

The method from the 2023 study provides a solid, single-laboratory validation. The recovery rates fall within an acceptable range for pesticide residue analysis, and the RSD values indicate good repeatability [1].

A key limitation of the available data is the lack of a direct, side-by-side comparison of recovery rates between **propaquizafop** and other herbicide extraction methods. A comprehensive comparison guide would require data on:

- Extraction efficiencies of different herbicides (e.g., other ACCase inhibitors like haloxyfop or quizalofop) using the same method.
- Performance of this method across different laboratories to establish inter-laboratory reproducibility.
- Comparison with other extraction techniques (e.g., QuEChERS, solid-phase extraction).

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References

1. Adsorption, mobility, and degradation of the pesticide propaquizafop ... [nature.com]

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